

Olfactory properties and sensory analysis of (+)-3-Carene isomers

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Compound of Interest

Compound Name: (+)-3-Carene

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An In-depth Technical Guide to the Olfactory Properties and Sensory Analysis of **(+)-3-Carene** and its Isomers

For Researchers, Scientists, and Drug Development Professionals

Introduction to 3-Carene

(+)-3-Carene is a bicyclic monoterpene with the chemical formula $C_{10}H_{16}$. It is a constituent of turpentine, with concentrations as high as 42% depending on the source.^[1] This terpene and its isomers, such as 2-carene and 4-carene, are found in various plants and their essential oils, including pine, cypress, and mango.^{[2][3]} Due to their distinct aromas, carene isomers are utilized in the flavor and fragrance industries and serve as precursors for the synthesis of other aroma compounds.^{[4][5]} Understanding their specific olfactory properties and the methods used for their sensory evaluation is critical for their application in consumer products and for research into olfactory science.

Olfactory Properties of Carene Isomers

The olfactory profiles of carene isomers are complex, often described with a combination of woody, pine, and citrus notes. However, distinct differences exist between them.

(+)-3-Carene (δ -3-Carene)

(+)-3-Carene possesses a strong, sweet, and pungent odor.^{[1][3]} Its aroma is complex and is frequently described with a variety of notes, including citrus, pine, fir needles, and a subtle

earthy or woody undertone.[3][5][6] Some sources describe it as having a turpentine-like character or being reminiscent of a refined limonene.[1][7] In a study on a mango and vodka cocktail, **(+)-3-carene** was perceived as contributing a citrus and sweet aroma.[2]

Beyond its odor, **(+)-3-carene** is also known to have sensory irritation properties.[8] Studies using a standard mouse bioassay have quantified this effect.[8]

2-Carene and 4-Carene

While less commonly utilized than **(+)-3-carene**, the isomers 2-carene and 4-carene have also been characterized for their olfactory properties.

- 2-Carene: The odor profile of 2-carene is predominantly woody, spicy, and herbal, with additional sweet, fresh, terpenic, green, pine, and citrus notes.[9]
- 4-Carene: This isomer is described as having a woody, herbal, and green profile, complemented by terpenic, pine, citrus, and sweet characteristics.[10]

Data Presentation: Summary of Olfactory and Sensory Data

The following tables summarize the qualitative and quantitative data for **(+)-3-carene** and its isomers based on available literature.

Table 1: Olfactory Descriptors of Carene Isomers

Isomer	Reported Olfactory Descriptors	Source(s)
(+)-3-Carene	Sweet, pungent, woody, citrus, pine, fir needle, earthy, turpentine-like	[1] [2] [3] [5] [6] [7]
2-Carene	Woody, spicy, herbal, sweet, fresh, dry, terpenic, green, pine, citrus	[9]
4-Carene	Woody, herbal, green, terpenic, pine, citrus, sweet	[10]

Table 2: Quantitative Sensory Data for **(+)-3-Carene**

Parameter	Value	Method/Context	Source(s)
Odor Threshold	0.1 - 1.0 ppm	Not specified	[11]
Odor Threshold	1.7 ppm	Squeeze bottle, forced-choice	[5]
Odor Activity Value (OAV)	124	In mango/vodka cocktail	[2]
Sensory Irritation (RD ₅₀)	1345 ppm	Standard mouse bioassay	[8]
RD ₅₀ : Concentration that causes a 50% decrease in respiratory frequency.			

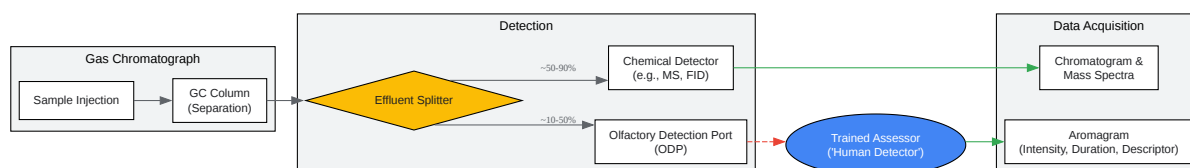
Experimental Protocols for Sensory Analysis

The characterization of aroma compounds like the carene isomers relies on sophisticated sensory analysis techniques. Gas chromatography-olfactometry (GC-O) provides insights into

the odor activity of individual compounds within a mixture, while trained sensory panels provide comprehensive descriptive profiles.

Gas Chromatography-Olfactometry (GC-O)

GC-O is an analytical technique that combines the separation power of gas chromatography with the human nose as a sensitive and specific detector. As volatile compounds elute from the GC column, the effluent is split between a conventional detector (like a mass spectrometer or flame ionization detector) and a heated sniffing port, where a trained assessor evaluates the odor. This allows for the direct correlation of an odor perception with a specific chemical compound.



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A simplified workflow for Gas Chromatography-Olfactometry (GC-O).

Detailed Protocol: GC-O Analysis of Terpenes

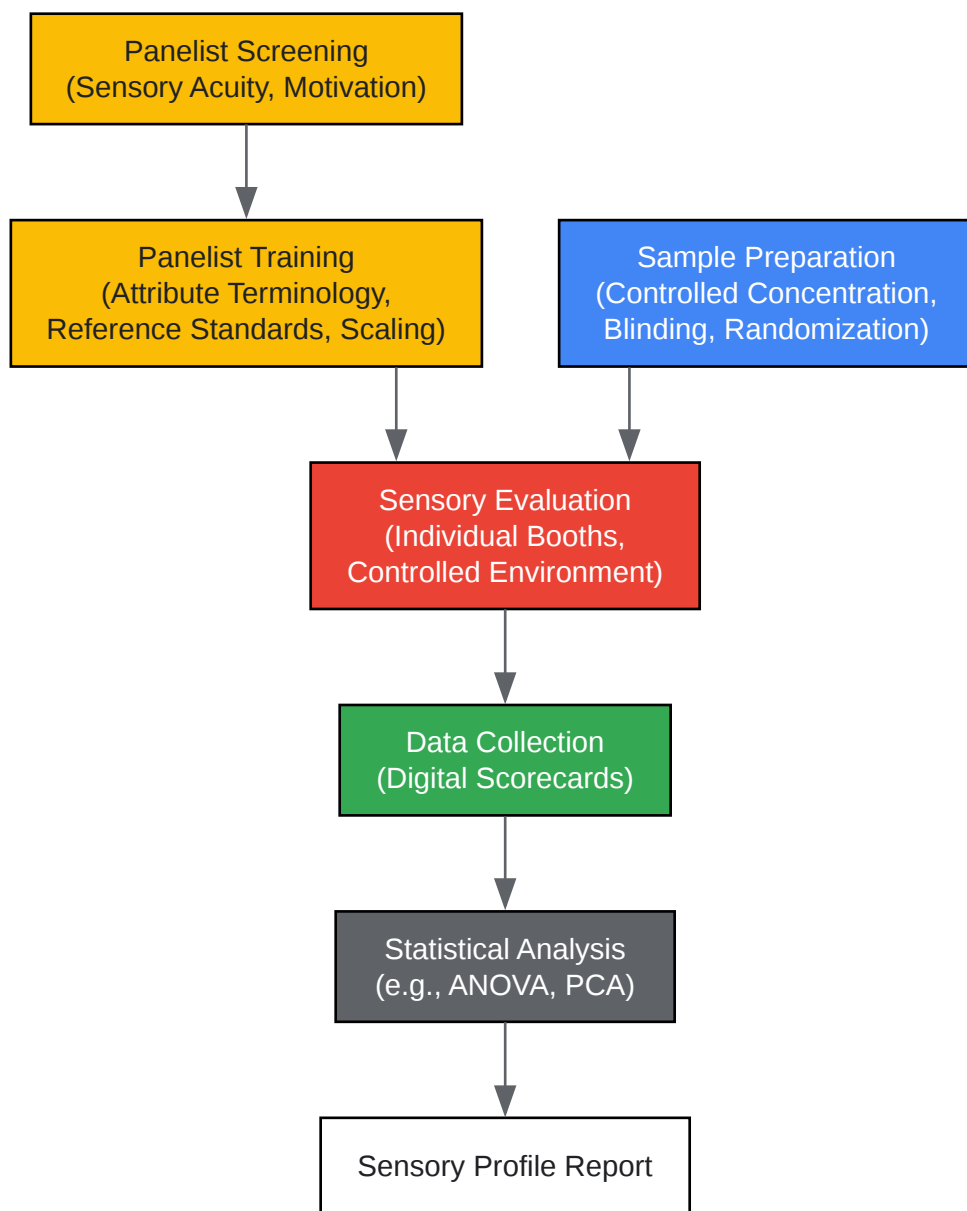
- Sample Preparation:
 - Prepare a solution of the terpene-containing sample (e.g., essential oil, headspace extract) in a suitable solvent (e.g., hexane, ethanol) at a concentration appropriate for GC analysis.
 - For solid samples, headspace extraction techniques like Solid Phase Microextraction (SPME) may be employed.

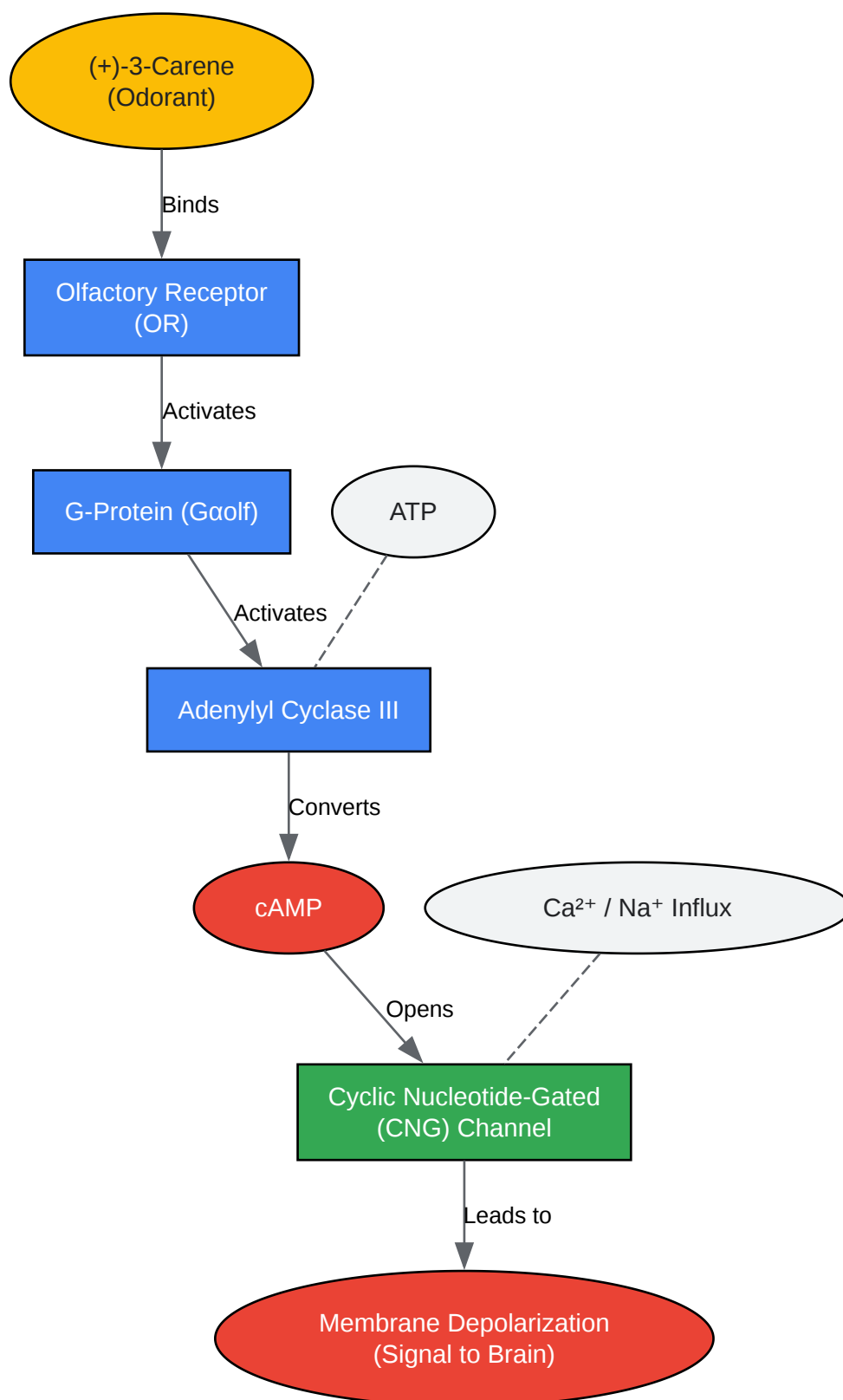
- Instrumentation Setup:
 - Gas Chromatograph: Equip with a capillary column suitable for terpene analysis (e.g., SLB-5ms, DB-5, Carbowax).[9]
 - Injector: Set to a temperature of ~250°C in split or splitless mode depending on sample concentration.
 - Oven Program: Implement a temperature gradient to ensure separation of volatile compounds. A typical program might be: 40°C hold for 2 min, ramp at 5°C/min to 240°C, hold for 5 min.
 - Carrier Gas: Use high-purity helium or hydrogen at a constant flow rate.
 - Effluent Splitter: Install a splitter at the end of the column to direct a portion of the effluent to the sniffing port and the remainder to the chemical detector.
 - Olfactory Detection Port (ODP): Connect to the splitter via a heated transfer line (~250°C) to prevent condensation. Humidified air should be mixed with the effluent at the port to prevent nasal dehydration.
- Data Acquisition:
 - A trained assessor sniffs the effluent from the ODP throughout the entire GC run.
 - The assessor records the time, duration, intensity, and a qualitative description of every odor detected using specialized software.
 - Simultaneously, the chemical detector (e.g., Mass Spectrometer) records the chromatogram and spectral data.
- Data Analysis:
 - Correlate the retention times of detected odors (the "aromagram") with the peaks on the chromatogram.
 - Identify the compounds responsible for the odors using mass spectral libraries and by comparing retention indices with known standards.

- The results can be used to calculate Odor Activity Values (OAVs) by dividing the concentration of a compound by its odor threshold.

Sensory Panel Evaluation

Sensory panels are groups of trained individuals who evaluate products based on their perception of specific attributes. For aroma compounds, descriptive analysis is a common method where panelists quantify the intensity of various aroma characteristics (e.g., "pine," "citrus," "sweet") using a predefined scale.





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References

- 1. delta-3-carene, 13466-78-9 [thegoodscentcompany.com]
- 2. Characterization of Odor-Active Volatiles and Odor Contribution Based on Binary Interaction Effects in Mango and Vodka Cocktail - PMC [pmc.ncbi.nlm.nih.gov]
- 3. perfumerflavorist.com [perfumerflavorist.com]
- 4. researchgate.net [researchgate.net]
- 5. (1S,3R)-(Z)-4-carene, 5208-49-1 [thegoodscentcompany.com]
- 6. (1S,3S)-(E)-4-carene [flavscents.com]
- 7. Evaluation of sensory irritation of delta3-carene and turpentine, and acceptable levels of monoterpenes in occupational and indoor environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. scent.vn [scent.vn]
- 9. scent.vn [scent.vn]
- 10. Sensory properties of selected terpenes. Thresholds for odor, nasal pungency, nasal localization, and eye irritation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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